

Application Notes: Sodium Mercaptobenzothiazole (SMBT) as a Flotation Agent for Gold Recovery

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Compound of Interest

Compound Name: Sodium mercaptobenzothiazole

Cat. No.: B8813654

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Introduction

Sodium 2-mercaptobenzothiazole (SMBT) is an organosulfur compound widely recognized for its role as a collector in the froth flotation process for mineral separation.^[1] As a thiol collector, SMBT is particularly effective in rendering the surfaces of specific minerals hydrophobic, which is the fundamental principle of flotation.^{[1][2]} In the context of gold recovery, SMBT demonstrates significant efficacy, especially for ores where gold is associated with sulfide minerals, as well as for oxidized and partially oxidized gold ores.^{[2][3]} Its rapid adsorption onto mineral surfaces allows for short conditioning times, making it a versatile and efficient reagent in hydrometallurgical circuits.^[2]

Mechanism of Action

The primary function of SMBT in gold flotation is to selectively adsorb onto the surface of gold-bearing mineral particles. This adsorption alters the surface properties of the mineral from hydrophilic (water-attracting) to hydrophobic (water-repelling).^{[1][2]}

- **Adsorption:** The SMBT molecule chemisorbs onto the mineral surface, primarily on sulfide minerals like pyrite and arsenopyrite that often host gold.
- **Hydrophobicity:** This creates a hydrophobic layer on the particle.

- **Bubble Attachment:** In the flotation cell, fine air bubbles are introduced into the mineral slurry. The hydrophobic, SMBT-coated particles preferentially attach to these air bubbles.[\[2\]](#)
- **Froth Formation:** The buoyant bubble-particle aggregates rise to the surface, forming a mineral-rich froth that can be skimmed off for further processing. The hydrophilic gangue (waste) minerals do not attach to the bubbles and remain in the slurry.[\[1\]](#)[\[2\]](#)

SMBT is noted for its good selectivity in the flotation of specific gold ore types, allowing for efficient separation from unwanted gangue minerals.[\[4\]](#)

Quantitative Data

The performance of SMBT is heavily influenced by process parameters, most notably the pH of the slurry. Optimal pH control is crucial for maximizing recovery.

Table 1: Effect of pH on Sulfide Mineral Recovery with Mercaptobenzothiazole (MBT) Collector

Mineral	Collector	pH Range for Maximum Recovery	Reported Recovery Rate	Source
Chalcopyrite	MBT	4.0 - 10.0	~80-95%	[5]
Galena	MBT	6.0 - 9.0	~80-95%	[5]
Copper (from Chalcopyrite)	SMBT (NMBT)	8.5	Higher recovery compared to pH 9.5	[1] [2]

Note: While direct quantitative data for gold recovery using SMBT was not available in the provided search results, the data for copper, galena, and chalcopyrite (common gold-associated sulfide minerals) demonstrates the effectiveness of SMBT and the critical influence of pH.

Table 2: General Gold Recovery Rates from Sulfide Ores Using Flotation

Collector Type	Ore Type	pH	Gold Recovery Rate	Source
Varied Collector (7042)	Sulfide Gold Ore	Not specified	85.73%	[6]
Sodium Butyl Xanthate	Gold-bearing Ore	9.0	82.79%	[7]
Sodium Butyl Xanthate + Na ₂ S	Gold-bearing Ore	9.0	84.42%	[7]
SMBT (Expected)	Sulfide/Oxidized Gold Ores	~8.5 - 9.0	Effective, though specific % varies	[1][2][4]

This table provides a comparative context for typical gold recovery rates achieved through flotation with different collectors.

Experimental Protocols

This section outlines a general laboratory procedure for evaluating the effectiveness of SMBT as a collector for gold-bearing ore.

Objective: To determine the gold recovery rate from a given ore sample using SMBT as the primary collector.

Materials and Equipment:

- Representative ore sample
- Laboratory pulverizer/mill
- Sieves (e.g., 75 μ m / 200 mesh)
- Laboratory flotation cell (e.g., Denver D-12)
- pH meter
- Agitator/magnetic stirrer

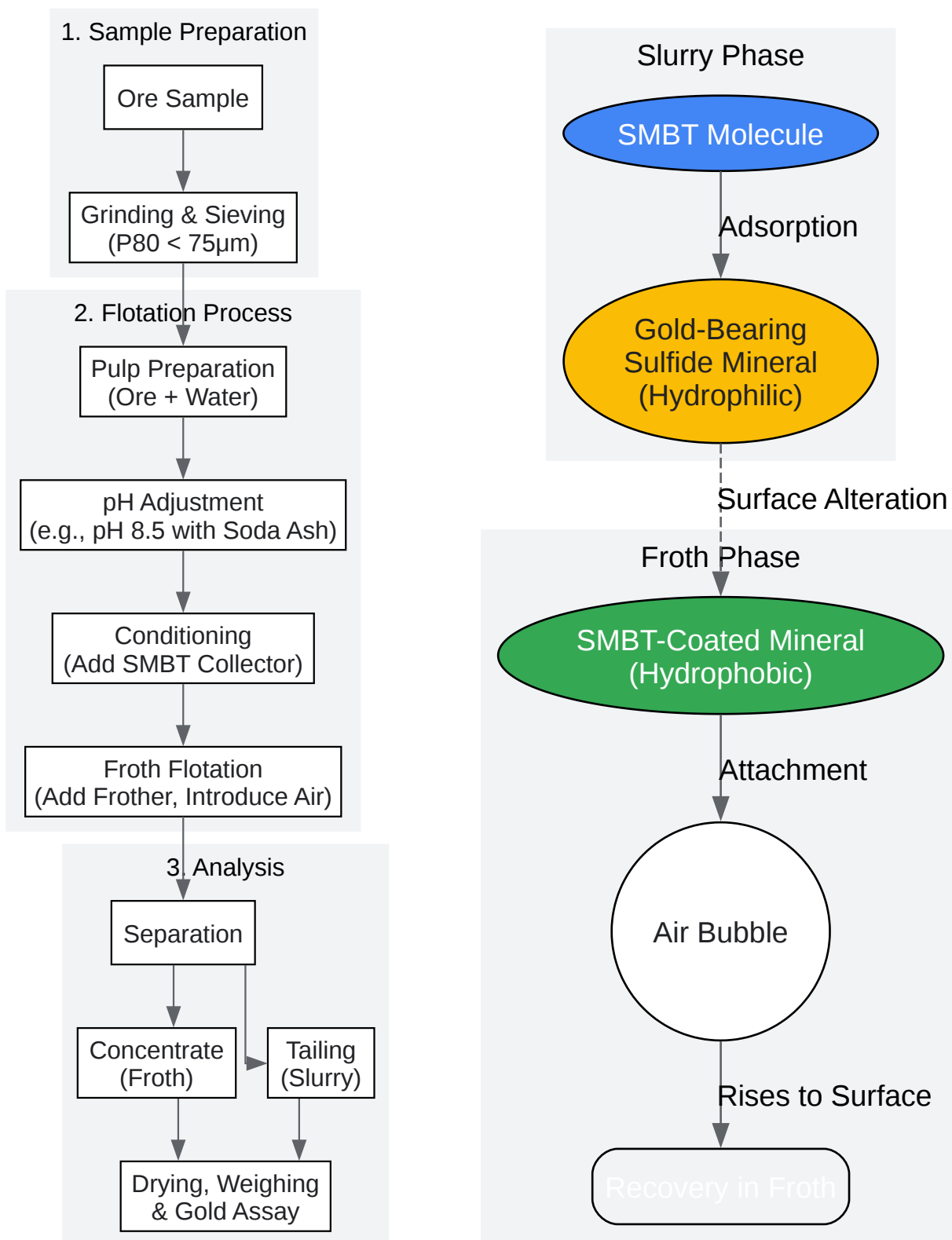
- **Sodium Mercaptobenzothiazole (SMBT)** solution
- pH modifier (e.g., Soda Ash - Na_2CO_3)
- Frother (e.g., Pine Oil or Methyl Isobutyl Carbinol - MIBC)
- Filtering apparatus, drying oven
- Analytical equipment for gold assay (e.g., Fire Assay or ICP-AES)

Procedure:

- Ore Preparation:
 - Crush and grind a representative sample of the gold-bearing ore to a target particle size, typically P80 (80% passing) of 75 micrometers.^[1] This ensures proper liberation of the gold-bearing minerals.
- Pulp Preparation:
 - Prepare a slurry by adding a specific mass of the ground ore (e.g., 1 kg) to a known volume of water (e.g., 2 liters) in the flotation cell.^[1] This creates a pulp of a desired solids density.
- pH Adjustment & Conditioning:
 - Begin agitation of the pulp.
 - Measure the natural pH of the slurry.
 - Adjust the pH to the target level (e.g., 8.5) by slowly adding a pH modifier like soda ash.^[1] ^[2] Lime is often avoided as it can act as a depressant for free gold and pyrite.^[8]
 - Allow the pulp to condition for 3-5 minutes to stabilize.
- Reagent Addition:

- Add the prepared SMBT collector solution to the pulp. The dosage will depend on the ore characteristics and should be optimized through preliminary tests.
- Condition the pulp with the collector for a set time, for instance, 5-10 minutes, to allow for adsorption onto the mineral surfaces.[\[1\]](#)
- Add a suitable frother (e.g., 25-50 g/t) to the cell approximately 2 minutes before initiating flotation.
- Flotation:
 - Open the air inlet valve to introduce a steady stream of fine air bubbles into the pulp.
 - Collect the resulting mineral-rich froth from the lip of the flotation cell for a predetermined time (e.g., 10-15 minutes).
- Sample Processing and Analysis:
 - Separately filter, dry, and weigh the collected froth (concentrate) and the remaining slurry (tailings).
 - Analyze the feed ore, concentrate, and tailings samples for gold content using a reliable assay method.
 - Calculate the overall gold recovery percentage using the assay results and mass balance.

Visualizations



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